

GS-444217: A Promising Pan-Coronavirus Inhibitor Validated

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Compound of Interest

Compound Name: GS-444217

Cat. No.: B15602789

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Recent research has solidified the position of **GS-444217** as a potent pan-coronavirus inhibitor, offering a promising alternative to existing antiviral therapies. This guide provides a comprehensive comparison of **GS-444217** with other notable coronavirus inhibitors, supported by experimental data, detailed protocols, and pathway visualizations to inform researchers, scientists, and drug development professionals.

Comparative Antiviral Efficacy

GS-444217, a selective inhibitor of Apoptosis Signal-regulating Kinase 1 (ASK1), has demonstrated broad-spectrum activity against a range of coronaviruses. Its unique mechanism of action, targeting a host cell pathway essential for viral replication, distinguishes it from direct-acting antivirals that target viral enzymes.

Below is a summary of the in vitro efficacy of **GS-444217** and other key coronavirus inhibitors. The data, presented as 50% effective concentration (EC50) and 50% cytotoxic concentration (CC50), has been compiled from various studies to provide a comparative overview.

Compound	Virus	Cell Line	EC50 (μM)	CC50 (μM)	Selectivity Index (SI = CC50/EC50)	Mechanism of Action
GS-444217	Feline Infectious Peritonitis Virus (FIPV)	CRFK	1.6[1]	260.0[1]	162.5	ASK1 Inhibitor[2]
Remdesivir (GS-5734)	SARS-CoV-2	Vero E6	0.77[3]	>100	>129.87	RNA-dependent RNA polymerase (RdRp) inhibitor[4]
MERS-CoV	Vero E6	0.03	>10	>333.33		
Feline Infectious Peritonitis Virus (FIPV)	CRFK	0.04 - 0.78	>100	>128.2 - >2500		
Molnupiravir (EIDD-2801)	SARS-CoV-2	Vero E6	0.3[5]	>10	>33.33	RdRp inhibitor (induces lethal mutagenesis)[5][6]
MERS-CoV	Vero E6	0.58	>10	>17.24		
GC376	SARS-CoV-2	Vero E6	2.1 - 3.37[7][8]	>100	>29.67 - >47.62	Main Protease (Mpro)

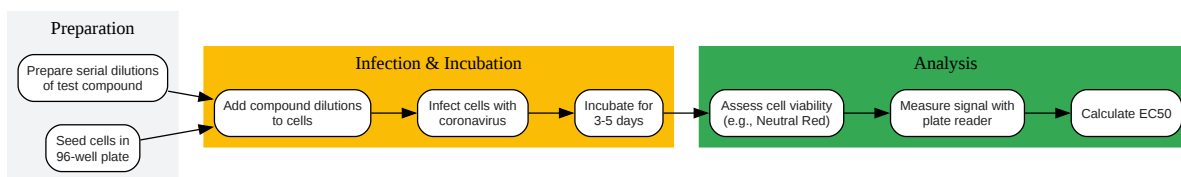
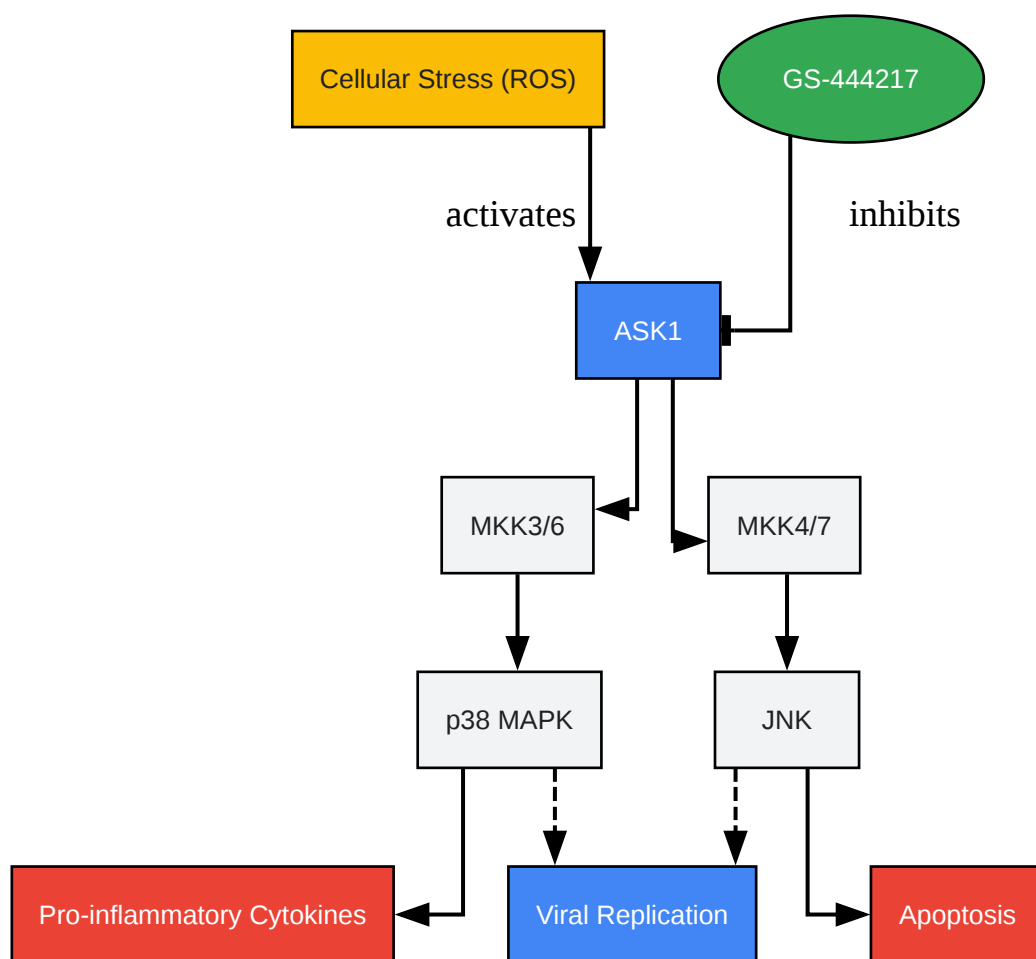
Inhibitor[7]
[9]

MERS-CoV	Vero E6	0.19	>100	>526.32
Feline Infectious Peritonitis Virus (FIPV)	CRFK	0.19[10]	>100	>526.32

Note: EC50 and CC50 values can vary depending on the cell line, viral strain, and experimental conditions. The data presented here is for comparative purposes.

Mechanism of Action: Targeting the ASK1 Signaling Pathway

GS-444217 exerts its antiviral effect by inhibiting Apoptosis Signal-regulating Kinase 1 (ASK1), a key component of the mitogen-activated protein kinase (MAPK) signaling pathway. Viral infection, a form of cellular stress, can activate the ASK1 pathway, which in turn activates downstream kinases p38 and JNK. This signaling cascade is believed to play a crucial role in creating a favorable environment for viral replication and in promoting virus-induced apoptosis. By inhibiting ASK1, **GS-444217** disrupts this process, thereby suppressing viral replication.



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